HPLC method for Phenyl N-(2,4-dichlorophenyl)carbamate pu

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Compound of Interest	
Compound Name:	*Phenyl N-(2,4-dichlorophenyl)carbamate*
CAS No.:	*65141-15-3*
Cat. No.:	*B11949123*

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Application Note: Comprehensive HPLC Method for the Purity Analysis of **Phenyl N-(2,4-dichlorophenyl)carbamate**

Introduction & Scientific Rationale

Phenyl N-(2,4-dichlorophenyl)carbamate (CAS 65141-15-3) is a critical structural intermediate utilized in the synthesis of advanced agrochemicals chemical purity of this carbamate derivative is paramount, as trace synthetic impurities—such as unreacted 2,4-dichloroaniline or phenol—can signific toxicological profiles.

Historically, the chromatographic analysis of carbamates has been challenging. Many aliphatic or N-methylcarbamates are thermally labile and lack a post-column derivatization techniques (e.g., derivatization with o-phthalaldehyde followed by fluorescence detection, as outlined in EPA Method 531.1 **dichlorophenyl)carbamate** features two distinct aromatic rings. This structural characteristic provides exceptional UV absorbance, eliminating the ne sensitive Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection.

Method Development: Causality Behind Experimental Choices

To design a robust, self-validating analytical method, every chromatographic parameter was selected based on the specific physicochemical propertie

- Stationary Phase Selection: Carbamates possess a secondary amine (-NH-) linkage that is prone to secondary interactions with residual silanols o severe peak tailing. To mitigate this, a fully end-capped C18 column or a specialized low-silanol reverse-phase column (such as the Newcrom R1) shapes and reproducible integration.
- Mobile Phase & pH Control: An isocratic mixture of Acetonitrile (MeCN) and Water is utilized. Acetonitrile is preferred over methanol due to its lowe aromatic systems. Crucially, the aqueous phase is modified with 0.1% Phosphoric acid (or Formic acid if LC-MS/MS compatibility is required for imp a dual purpose: it suppresses the ionization of basic impurities (like 2,4-dichloroaniline), ensuring they elute as sharp bands, and it stabilizes the ca during the analytical run.
- Detection Wavelength: The dual aromatic system (phenyl and 2,4-dichlorophenyl) exhibits strong $\pi-\pi^*$ transitions. Detection at 254 nm captures t while providing a uniform response factor for potential aromatic degradants.

Experimental Protocol (Self-Validating Workflow)

This protocol is designed as a self-validating system. By incorporating a System Suitability Test (SST) spiked with known synthetic precursors, the me capability before any sample data is reported.

Step 1: Reagent Preparation

- Mobile Phase A: Add 1.0 mL of HPLC-grade Phosphoric acid (H3PO4) to 1000 mL of High-Purity Water. Mix thoroughly and degas.
- Mobile Phase B: 100% HPLC-Grade Acetonitrile.

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- Diluent: Prepare a 50:50 (v/v) mixture of Acetonitrile and Water.

Step 2: Sample & Standard Preparation

- Blank: Utilize the Diluent to confirm no system carryover or ghost peaks.
- Standard Solution: Accurately weigh 50.0 mg of **Phenyl N-(2,4-dichlorophenyl)carbamate** into a 50 mL volumetric flask. Dissolve and dilute to vo Sonicate for 5 minutes.
- System Suitability Solution (SST): Spike 10 mL of the Standard Solution with 10 µL of a 1.0 mg/mL stock solution of Phenol and 10 µL of a 1.0 mg/ an SST solution containing 0.1% (w/w) of key degradants to validate the column's resolving power.

Step 3: Chromatographic Execution Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved. Inject the Blank, followed verify resolution (Rs>2.0) and peak tailing (Tf≤1.5). Proceed with sample analysis only if SST criteria are met.

Chromatographic Conditions & Data Presentation

Table 1: Optimized RP-HPLC Conditions

Parameter	Specification
Column	**Low-silanol C18 (150 mm × 4.6 mm, 3 µm)**

| Mobile Phase | Isocratic 60% B (Acetonitrile) / 40% A (0.1% H3PO4aq) | | Flow Rate | 1.0 mL/min | | Column Temperature| 30 °C | | Injection Volume 15 Minutes |

Table 2: System Suitability & Validation Metrics (Expected Values) | Analyte / Impurity | Expected RT (min) | Relative RT (RRT) | Resolution (Rs) | Tai (Impurity) | 3.2 | 0.41 | N/A | 1.10 | | 2,4-Dichloroaniline | 5.8 | 0.74 | 8.5 | 1.20 | | **Phenyl N-(2,4-dichlorophenyl)carbamate** | 7.8 | 1.00 | 5.2 | 1.05 |

Analytical Workflow Visualization

Analytical workflow for the purity assessment of **Phenyl N-(2,4-dichlorophenyl)carbamate**.

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